

Ethyl 8-quinolinecarboxylate molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 8-quinolinecarboxylate

Cat. No.: B1329917

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An In-depth Technical Guide to Ethyl 8-quinolinecarboxylate

This guide provides comprehensive information on the molecular properties of **Ethyl 8-quinolinecarboxylate**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular characteristics of **Ethyl 8-quinolinecarboxylate** and its derivatives are crucial for their application in scientific research and pharmaceutical development. Below is a summary of these key quantitative data.

Compound Name	Molecular Formula	Molecular Weight (g/mol)
Ethyl 8-quinolinecarboxylate	C ₁₂ H ₁₁ NO ₂	201.2244[1]
Ethyl 8-nitro-4-oxo-1,4-dihydro-3-quinolinecarboxylate	C ₁₂ H ₁₀ N ₂ O ₅	262.222[2]
Ethyl 8-ethyl-4-oxo-1H-quinoline-3-carboxylate	C ₁₄ H ₁₅ NO ₃	245.27400[3]
Ethyl 8-fluoro-4-hydroxy-3-quinolinecarboxylate	C ₁₂ H ₁₀ FNO ₃	235.21[4]
Ethyl 8-hydroxyquinoline-5-carboxylate	C ₁₂ H ₁₁ NO ₃	217.22[5]

Experimental Protocols

The synthesis of quinoline derivatives is a cornerstone of medicinal chemistry. The following is a generalized experimental protocol for the synthesis of quinoline-3-carboxylates, which can be adapted for **Ethyl 8-quinolinecarboxylate**.

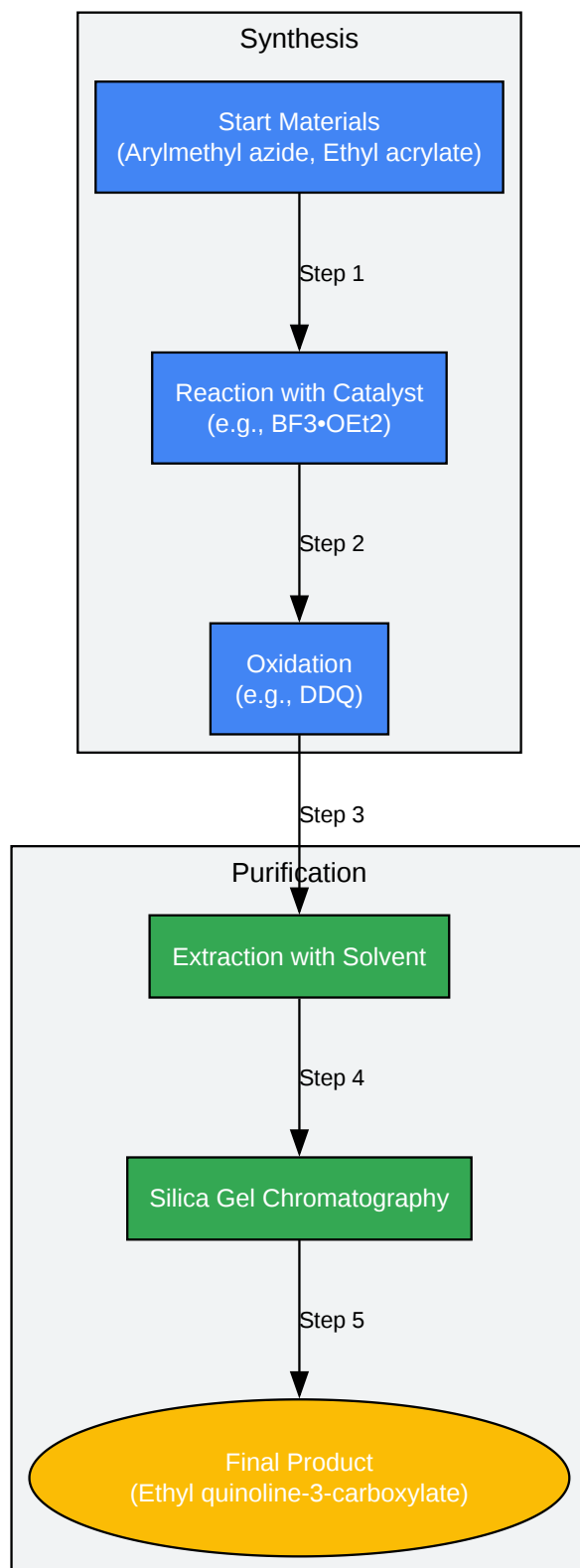
General Synthesis of Ethyl Quinoline-3-carboxylates:

A common method for synthesizing the quinoline core is the Pfitzinger condensation reaction. [6] This involves the reaction of an isatin with a carbonyl compound containing an α -methylene group in the presence of a base.

Arylmethyl azides can also serve as precursors. In a typical procedure, the arylmethyl azide is reacted with an acrylate derivative in the presence of a Lewis acid catalyst, such as boron trifluoride etherate (BF₃•OEt₂). The reaction mixture is stirred until the evolution of nitrogen gas ceases. Following the initial reaction, an oxidizing agent like 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) may be added to facilitate the aromatization to the final quinoline product. The crude product is then purified, typically by silica gel chromatography.[7]

Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of ethyl quinoline-3-carboxylates.



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Caption: A generalized workflow for the synthesis and purification of ethyl quinoline-3-carboxylates.

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